

Reducing isobaric and polyatomic interferences in Americium-241 ICP-MS measurement

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Americium-241

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Technical Support Center: Americium-241 ICP-MS Measurement

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with isobaric and polyatomic interferences during the Inductively Coupled Plasma Mass Spectrometry (ICP-MS) measurement of **Americium-241** (Am-241).

Troubleshooting Guide

This guide addresses specific issues in a question-and-answer format, offering detailed experimental protocols to mitigate interferences.

Question 1: What are the common isobaric and polyatomic interferences affecting my **Americium-241** measurement?

Answer:

Several isobaric and polyatomic species can interfere with the accurate measurement of Am-241 at m/z 241. The primary isobaric interference is Plutonium-241 (^{241}Pu).^{[1][2]} Polyatomic interferences are typically formed from matrix components and plasma gases.^{[3][4][5]}

Table 1: Common Isobaric and Polyatomic Interferences for Am-241

Mass (m/z)	Interfering Ion	Type	Origin
241	$^{241}\text{Pu}^+$	Isobaric	Present in nuclear materials and environmental samples. [1] [2]
241	$^{240}\text{Pu}^1\text{H}^+$	Polyatomic	Reaction of ^{240}Pu with hydrogen in the plasma. [4]
241	$^{205}\text{Tl}^{36}\text{Ar}^+$	Polyatomic	Combination of Thallium from the sample matrix and Argon from plasma gas.
241	$^{204}\text{Pb}^{37}\text{Cl}^+$	Polyatomic	Lead and Chlorine in the sample matrix reacting with plasma gas. [6]
241	$^{206}\text{Pb}^{35}\text{Cl}^+$	Polyatomic	Lead and Chlorine in the sample matrix reacting with plasma gas. [6]
241	$^{208}\text{Pb}^{33}\text{S}^+$	Polyatomic	Lead and Sulfur in the sample matrix reacting with plasma gas.
241	$^{186}\text{W}^{55}\text{Mn}^+$	Polyatomic	Tungsten and Manganese in the sample matrix.
241	$^{199}\text{Hg}^{42}\text{Ca}^+$	Polyatomic	Mercury and Calcium in the sample matrix.

Question 2: How can I resolve the isobaric interference from Plutonium-241?

Answer:

Resolving the ^{241}Pu interference is critical for accurate Am-241 quantification. This can be achieved through chemical separation before ICP-MS analysis or by using advanced ICP-MS/MS techniques.[\[1\]](#)[\[7\]](#)

Experimental Protocol: Chemical Separation of Americium from Plutonium using Extraction Chromatography

This protocol is designed to separate Am from Pu prior to ICP-MS analysis, which is essential as even sector field ICP-MS cannot distinguish between ^{241}Am and ^{241}Pu at m/z 241.[\[1\]](#)

Materials:

- UTEVA and DGA-N resins.[\[2\]](#)
- Nitric Acid (HNO_3), various concentrations (e.g., 7 M, 0.5 M, 0.05 M).[\[2\]](#)
- Sodium Nitrite (NaNO_2).[\[2\]](#)
- Hydrochloric Acid (HCl), 0.5 M.[\[2\]](#)
- Sample containing Am and Pu.
- Chromatography columns.

Procedure:

- Sample Preparation: Dissolve the sample in 7 M HNO_3 .
- Pu Oxidation State Adjustment: Add NaNO_2 to the sample solution to adjust the oxidation state of Pu to Pu(IV).[\[2\]](#)
- Column Setup: Prepare a tandem column with UTEVA resin followed by DGA-N resin.[\[2\]](#)
- Loading: Load the sample solution onto the tandem column.

- Elution of Matrix: Wash the DGA-N column with 7 M HNO₃/0.1 M NaNO₂ to remove any remaining Pu.[2]
- Further Pu Removal: Wash the DGA-N column with 0.5 M HNO₃ containing a reducing agent like oxalic acid to ensure complete removal of Pu traces.[2]
- Am Elution: Strip the purified Am fraction from the DGA-N resin using 0.5 M HCl.[2]
- Sample Reconstitution: Evaporate the Am fraction to dryness and reconstitute in a weak nitric acid solution (e.g., 0.5 M HNO₃) for ICP-MS analysis.[3]

Question 3: My samples have a complex matrix leading to polyatomic interferences. How can I minimize these?

Answer:

For complex matrices, using an ICP-MS equipped with a collision/reaction cell (CRC) is a highly effective strategy.[8][9] These cells introduce a gas that selectively reacts with or neutralizes interfering polyatomic ions.[10]

Experimental Protocol: Using a Collision/Reaction Cell (CRC) for Interference Removal

This protocol outlines the general steps for using a CRC to reduce polyatomic interferences. The specific parameters will need to be optimized for your instrument.

Instrumentation:

- Quadrupole ICP-MS (Q-ICP-MS) or Triple Quadrupole ICP-MS (ICP-MS/MS) with a collision/reaction cell.[3][7]

Gases:

- Helium (He) for collision mode (Kinetic Energy Discrimination - KED).[11]
- Oxygen (O₂), Ammonia (NH₃), or a mixture of O₂/He for reaction mode.[3][7]

Procedure:

- Instrument Tuning: Tune the ICP-MS to ensure stable plasma conditions and optimal ion transmission.
- Select Mode of Operation:
 - Collision Mode (with He): Use for general interference removal. Polyatomic ions, being larger, will undergo more collisions with He atoms and lose more kinetic energy than Am-241 ions of the same mass.[\[11\]](#) A voltage barrier at the cell exit will then prevent these lower-energy ions from reaching the detector.[\[11\]](#)
 - Reaction Mode (with O₂ or NH₃): Use for specific, highly reactive interferences. For instance, O₂ can be used to react with and eliminate certain polyatomic ions.[\[4\]](#) In some cases, Am is detected as an oxide (AmO⁺) at a different mass to shift it away from the original interference.[\[4\]](#)
- Gas Flow Rate Optimization: Start with the manufacturer's recommended gas flow rate and optimize it to achieve the maximum signal-to-background ratio for Am-241. This is a critical step as incorrect flow rates can lead to the formation of new interferences.[\[12\]](#)
- Cell Voltage Optimization: Adjust the CRC voltages (e.g., RPq for dynamic reaction cells) to efficiently guide the Am-241 ions through the cell while rejecting interfering ions.[\[10\]](#)[\[13\]](#)
- Analysis: Analyze samples alongside calibration standards and blanks to ensure accurate quantification.

Table 2: Comparison of Interference Reduction Techniques

Technique	Principle	Target Interferences	Advantages	Disadvantages
High-Resolution ICP-MS (HR-ICP-MS)	Physical separation of ions based on small mass differences.	Isobaric and Polyatomic	Can resolve many interferences without chemical separation.[3]	Higher cost and complexity.
Collision/Reaction Cell (CRC) ICP-MS	Ion-molecule reactions or kinetic energy discrimination to remove interferences.[10]	Primarily Polyatomic, some Isobaric (with reactive gases).	Effective for a wide range of matrices; available on more common instruments.[9]	Requires careful optimization of gas flows and cell parameters. [13]
Triple Quadrupole ICP-MS (ICP-MS/MS)	Mass filtering before and after the collision/reaction cell.	Specific and stubborn Isobaric and Polyatomic.	Highly selective and can eliminate even severe interferences.	More complex operation and method development.
Chemical Separation	Chromatographic removal of interfering elements before analysis.	Isobaric (e.g., ²⁴¹ Pu) and matrix elements.	Very effective for known, problematic interferences.[2]	Time-consuming and can introduce contaminants. [14]

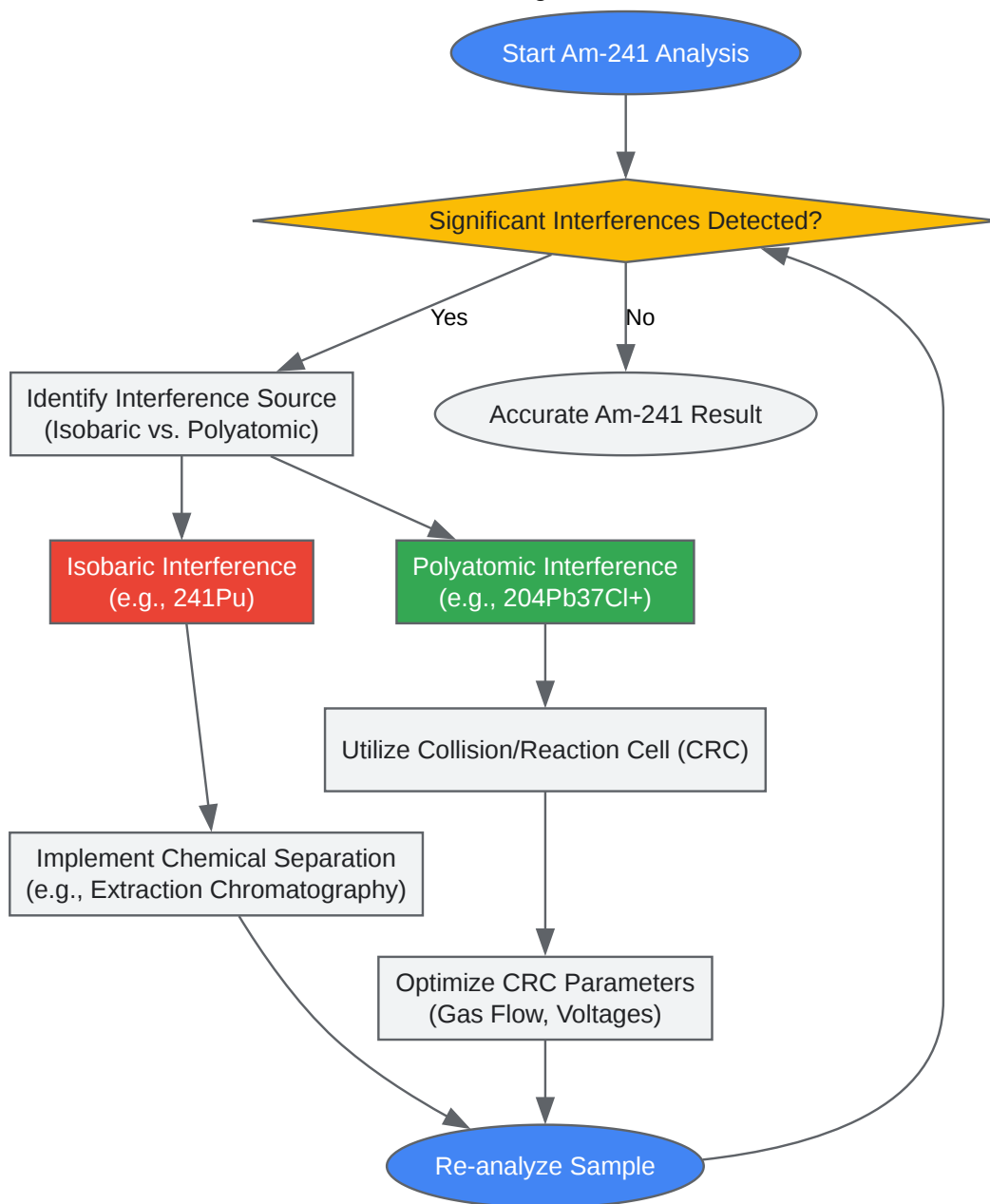
Frequently Asked Questions (FAQs)

- Q1: Can I use standard mode ICP-MS for Am-241 analysis?
 - A: It is possible for simple, clean matrices with very low levels of interfering elements. However, for most environmental, biological, or nuclear samples, the presence of isobaric and polyatomic interferences makes standard mode analysis unreliable without extensive sample preparation.[1][4]
- Q2: What is the difference between a collision cell and a reaction cell?

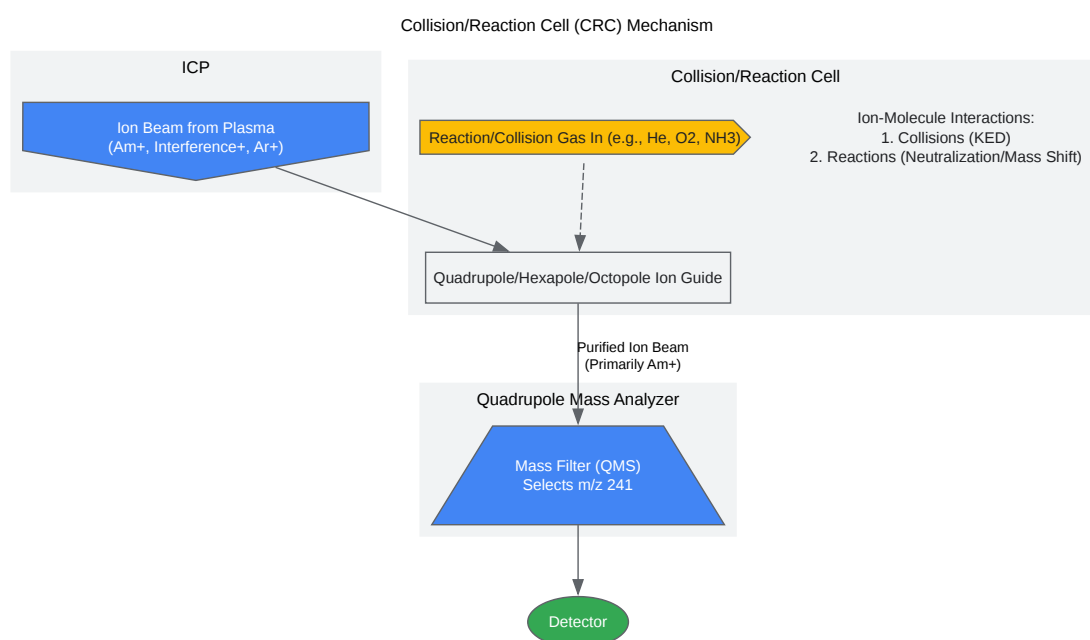
- A: A collision cell uses a non-reactive gas (like Helium) to separate ions based on size through Kinetic Energy Discrimination (KED).[\[11\]](#) A reaction cell uses a reactive gas (like ammonia or oxygen) to chemically react with and neutralize or mass-shift specific interfering ions.[\[10\]](#)[\[11\]](#) Many modern instruments offer cells that can be operated in either mode.[\[11\]](#)
- Q3: My sample matrix is completely unknown. Which CRC gas should I start with?
 - A: Helium in collision mode is a good starting point for unknown matrices.[\[11\]](#) It provides broad-spectrum removal of polyatomic interferences without the risk of creating new, unexpected reaction products that can occur with reactive gases.[\[11\]](#)
- Q4: How do I prepare my samples before analysis to minimize matrix effects?
 - A: Proper sample preparation is crucial. For solid samples, this typically involves acid digestion.[\[15\]](#) For liquid samples, co-precipitation can be used to pre-concentrate Am and remove bulk matrix components.[\[3\]](#)[\[16\]](#) All labware should be meticulously cleaned with high-purity acids to avoid contamination.[\[15\]](#)
- Q5: What is the role of an internal standard in Am-241 analysis?
 - A: An internal standard, an element with similar ionization properties to Am that is not present in the sample, is added to all samples, standards, and blanks. It helps to correct for instrument drift and matrix-induced signal suppression, thereby improving analytical precision and accuracy.[\[15\]](#)

Visualizations

Interference Troubleshooting Workflow for Am-241

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Caption: A logical workflow for identifying and mitigating interferences in Am-241 ICP-MS analysis.



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Caption: Diagram illustrating the removal of interfering ions within a collision/reaction cell before mass analysis.

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References

- 1. Elemental and isotopic analysis of americium in non-separated spent fuels using high resolution ICP-OES and sector field ICP-MS - Journal of Analytical Atomic Spectrometry (RSC Publishing) DOI:10.1039/C4JA00068D [pubs.rsc.org]
- 2. resources.inmm.org [resources.inmm.org]
- 3. Determination of ²⁴¹Am in Environmental Samples: A Review [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. ocw.mit.edu [ocw.mit.edu]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. primescholars.com [primescholars.com]
- 9. Radionuclide analysis using collision–reaction cell ICP-MS technology: a review - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 10. Collision/reaction cell - Wikipedia [en.wikipedia.org]
- 11. agilent.com [agilent.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. A dynamic reaction cell for inductively coupled plasma mass spectrometry (ICP-DRC-MS). Part III. Optimization and analytical performance - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 14. osti.gov [osti.gov]
- 15. drawellanalytical.com [drawellanalytical.com]
- 16. Sample preparation for the determination of ²⁴¹Am in sediments utilizing gamma-spectroscopy [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Reducing isobaric and polyatomic interferences in Americium-241 ICP-MS measurement]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b077009#reducing-isobaric-and-polyatomic-interferences-in-ameridium-241-icp-ms-measurement>]

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